

3-Amino-5-methylpyrazole CAS number 31230-17-8

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Compound of Interest

Compound Name: 3-Amino-5-methylpyrazole

Cat. No.: B3422793

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An In-Depth Technical Guide to **3-Amino-5-methylpyrazole** (CAS: 31230-17-8)

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Amino-5-methylpyrazole, registered under CAS number 31230-17-8, is a five-membered heterocyclic amine that serves as a critical building block in synthetic chemistry. Its unique structural and electronic properties, including its existence in tautomeric forms and the presence of a nucleophilic center, make it a versatile precursor for a wide range of complex molecules. This guide provides a comprehensive overview of its physicochemical properties, established synthesis protocols, chemical reactivity, and significant applications. Primarily, it functions as a privileged scaffold in medicinal chemistry for the development of novel therapeutic agents targeting a variety of diseases, including cancer and inflammatory conditions.[1][2] It is also an important intermediate in the agrochemical industry for producing herbicides and fungicides and has applications in material science and as a precursor for photographic dyes.[3][4]

Physicochemical Properties

3-Amino-5-methylpyrazole is typically a light yellow to orange crystalline solid at room temperature.[5][6] It is soluble in organic solvents such as dichloromethane and methanol.[5][6] A comprehensive summary of its key physical and chemical properties is presented below.

Property	Value	Reference
CAS Number	31230-17-8	
Molecular Formula	C ₄ H ₇ N ₃	[5][6]
Molecular Weight	97.12 g/mol	[6]
Appearance	Light yellow to orange solid/crystal powder	[5][6][7]
Melting Point	45-47 °C (lit.)	[5][6]
Boiling Point	213 °C / 14 mmHg (lit.)	[5]
128 °C / 2 mmHg	[8][9]	
Density	1.221 g/cm ³	[7]
Flash Point	113 °C (closed cup)	[6]
Solubility	Soluble in Dichloromethane and Methanol	[5][6]
IUPAC Name	5-methyl-1H-pyrazol-3-amine	[10]
Synonyms	5-Methyl-3-pyrazolamine, 3-methyl-1H-pyrazol-5-amine	[10]

Synthesis and Manufacturing

The most common and industrially relevant synthesis of **3-Amino-5-methylpyrazole** involves the cyclocondensation reaction between a cyanoacetone precursor and a hydrazine source.[3] This method is efficient and utilizes readily available starting materials.

Experimental Protocol: Synthesis from Sodium Cyanoacetone

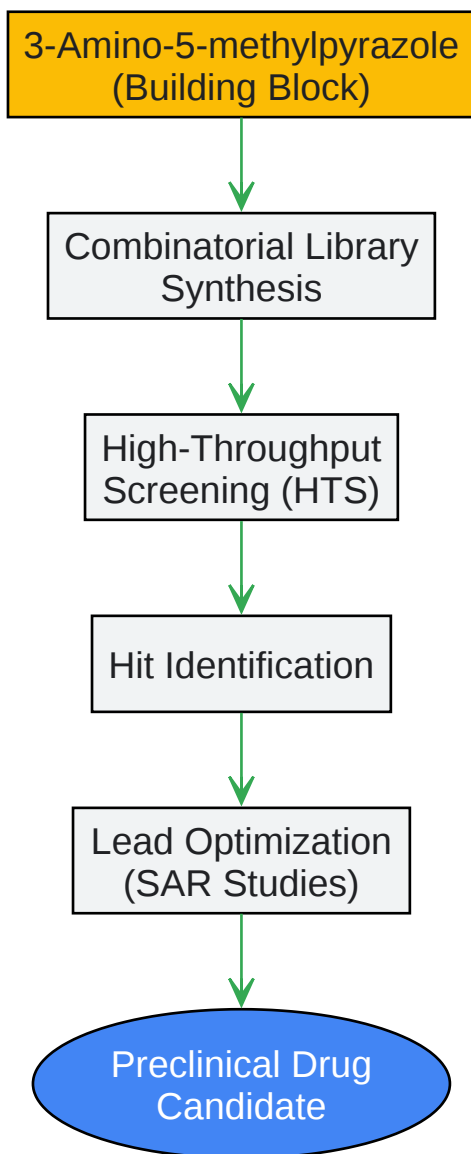
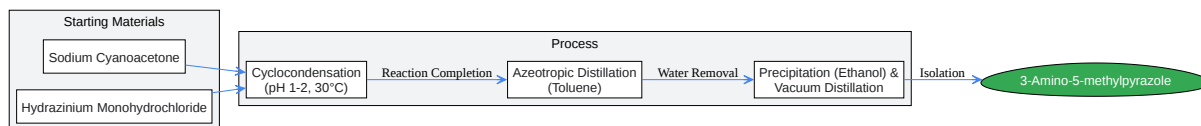
A widely cited method involves the reaction of an alkali metal salt of cyanoacetone with a hydrazinium salt, such as hydrazinium monohydrochloride.[3][8]

Materials:

- Sodium cyanoacetone (NaCyA)
- Hydrazinium monohydrochloride (40% by weight aqueous solution)
- Toluene
- Ethanol
- Concentrated Hydrochloric Acid (catalytic amount)

Procedure:

- A 40% aqueous solution of hydrazinium monohydrochloride (1.43 mol) is charged into a reaction vessel. The pH is adjusted to between 1 and 2 using a catalytic amount of concentrated HCl.[8]
- Equimolar amounts of sodium cyanoacetone are added portion-wise to the solution at 30°C over a period of 45 minutes.[8]
- The reaction mixture is stirred and allowed to react for an additional 4.5 hours.[8]
- Following the reaction period, 650 ml of toluene is added to the vessel.[8]
- Water is removed from the reaction mixture via azeotropic distillation.[8]
- Upon cooling, an equal volume of ethanol is added to the toluene solution to precipitate sodium chloride.[8]
- The sodium chloride precipitate is removed by filtration.[8]
- The filtrate is concentrated under reduced pressure, and the resulting crude product is purified by vacuum distillation to yield **3-Amino-5-methylpyrazole** with a purity of over 98%. [8]



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